

Preparing 2'-Fluoroaminopterin Stock Solutions for In Vitro Studies

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Compound of Interest

Compound Name: 2'-Fluoroaminopterin

Cat. No.: B1666264

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

2'-Fluoroaminopterin is a fluorinated analog of aminopterin, a potent inhibitor of dihydrofolate reductase (DHFR). DHFR is a critical enzyme in the folate metabolism pathway, essential for the synthesis of purines, pyrimidines, and several amino acids. By inhibiting DHFR, **2'-Fluoroaminopterin** disrupts DNA synthesis and cell proliferation, making it a compound of interest for cancer research and other therapeutic areas involving rapidly dividing cells. Accurate and consistent preparation of stock solutions is paramount for obtaining reliable and reproducible results in in vitro studies. This document provides a detailed protocol for the preparation, storage, and handling of **2'-Fluoroaminopterin** stock solutions. While specific data for **2'-Fluoroaminopterin** is limited, the following protocols are based on the established properties of its parent compound, aminopterin.

Quantitative Data Summary

The following table summarizes key quantitative data for aminopterin, which serves as a reliable guide for **2'-Fluoroaminopterin**. Researchers should perform their own solubility tests for precise measurements.

Parameter	Value	Source
Molecular Weight	~458.4 g/mol (Estimated for 2'-Fluoroaminopterin)	N/A
Appearance	Crystalline solid	[1]
Solubility (Aminopterin)		
DMSO	88 mg/mL (199.81 mM)	[2]
Water	Moderately soluble	[1]
Ethanol	Slightly soluble	[1]
Storage of Powder	-20°C for ≥ 4 years	[1]
Storage of Stock Solutions		
In DMSO (-80°C)	Up to 1 year	
In DMSO (-20°C)	Up to 1 month	
Aqueous Solution	Not recommended for storage > 1 day	
Typical In Vitro Concentration Range (Aminopterin)	1 x 10 ⁻⁹ to 1 x 10 ⁻⁵ mol/L (1 nM to 10 µM)	

Experimental Protocols

Materials

- **2'-Fluoroaminopterin** powder
- Dimethyl sulfoxide (DMSO), cell culture grade, sterile
- Phosphate-buffered saline (PBS), pH 7.4, sterile
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance

- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preparation of a High-Concentration DMSO Stock Solution (e.g., 10 mM)

This protocol describes the preparation of a 10 mM stock solution in DMSO. Adjust the amounts accordingly for different desired concentrations.

- **Pre-weighing Preparation:** Before handling the compound, ensure all necessary equipment is clean and sterile. Work in a laminar flow hood to maintain sterility.
- **Weighing 2'-Fluoroaminopterin:** Carefully weigh out the desired amount of **2'-Fluoroaminopterin** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out approximately 0.4584 mg of **2'-Fluoroaminopterin**.
- **Dissolution in DMSO:**
 - Transfer the weighed powder into a sterile microcentrifuge tube.
 - Add the calculated volume of sterile DMSO to the tube. For the example above, add 1 mL of DMSO.
 - Vortex the tube thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath may aid dissolution, but avoid excessive heat.
- **Aliquoting and Storage:**
 - To prevent repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.
 - Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.

- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).

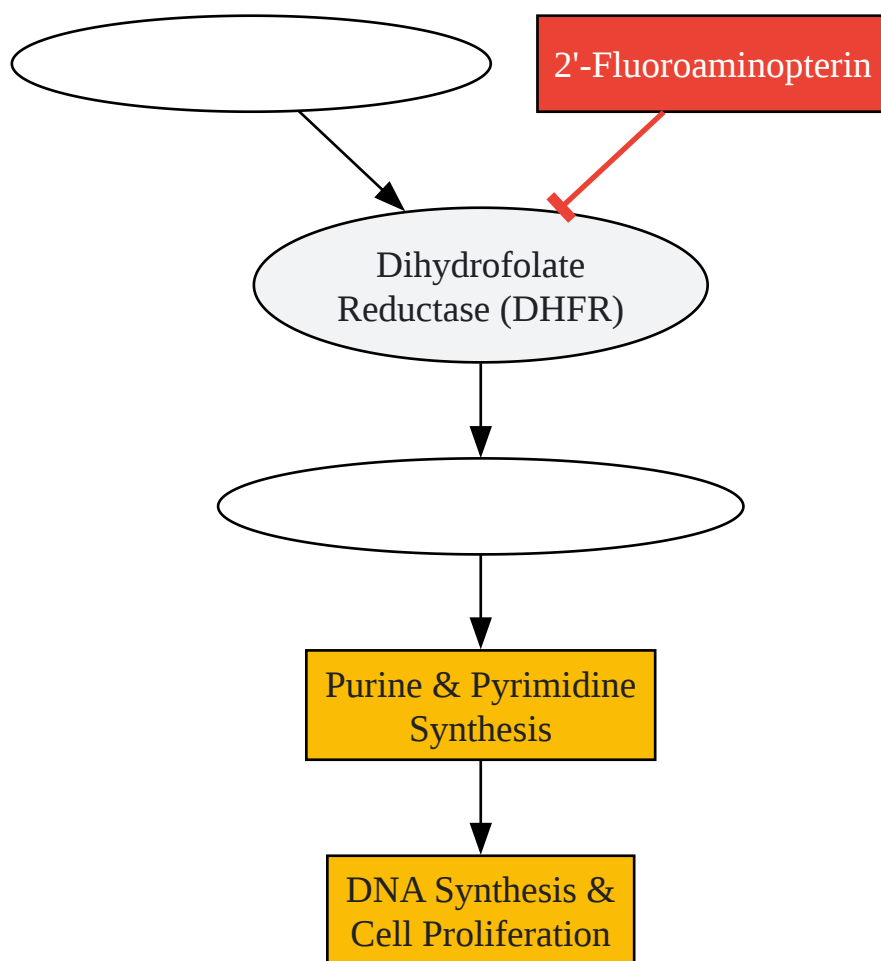
Preparation of Working Solutions

Working solutions are prepared by diluting the high-concentration DMSO stock solution in the appropriate cell culture medium or buffer immediately before use.

- Thawing the Stock Solution: Remove one aliquot of the **2'-Fluoroaminopterin** DMSO stock solution from the freezer and allow it to thaw at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in sterile cell culture medium or PBS to achieve the desired final concentrations for your experiment.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.
- Use in Experiment: Use the freshly prepared working solutions immediately for your in vitro assays. Do not store diluted aqueous solutions for extended periods.

Mandatory Visualizations

Signaling Pathway



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Caption: Inhibition of DHFR by **2'-Fluoroaminopterin**.

Experimental Workflow

Caption: Workflow for preparing **2'-Fluoroaminopterin** solutions.

Safety Precautions

2'-Fluoroaminopterin, like its parent compound aminopterin, should be handled as a hazardous substance. Always wear appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety glasses, when handling the powder and its solutions. Work in a well-ventilated area or a chemical fume hood. In case of contact with skin or eyes, wash the affected area immediately with plenty of water. Consult the Safety Data Sheet (SDS) for complete safety information.

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References

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